

# An In-Depth Technical Guide to 3-(1-Benzofuran-2-yl)-3-oxopropanenitrile

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## Compound of Interest

Compound Name: 3-(1-Benzofuran-2-yl)-3-oxopropanenitrile

Cat. No.: B1294652

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological activities of **3-(1-Benzofuran-2-yl)-3-oxopropanenitrile**. Due to the limited availability of data for this specific molecule, this guide also includes information on closely related benzofuran derivatives to provide a broader context for its potential applications and mechanisms of action.

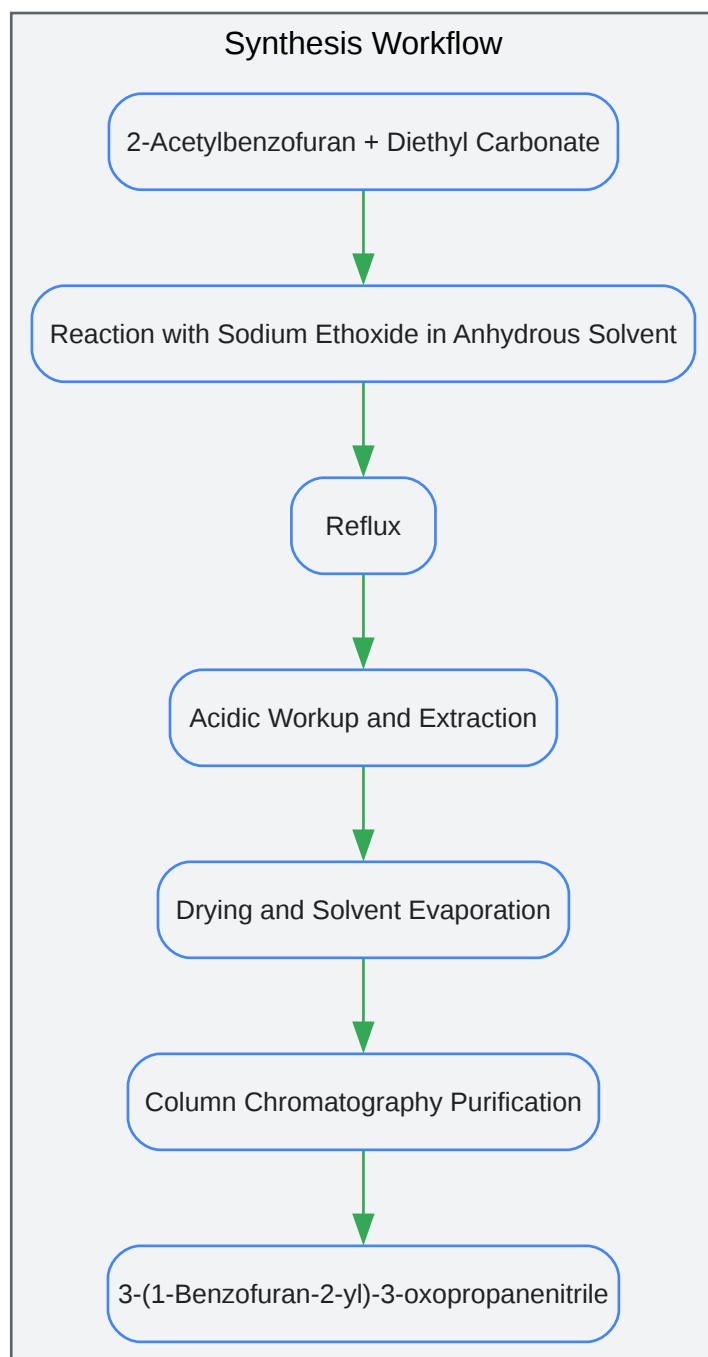
## Chemical Identity and Properties

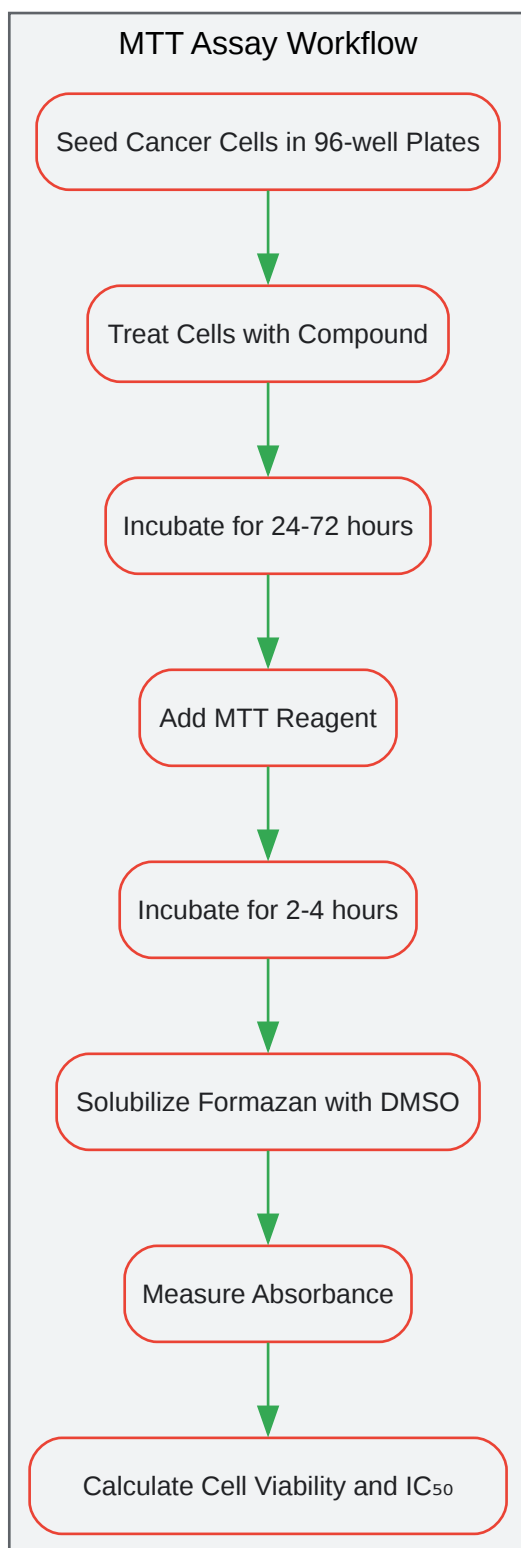
IUPAC Name: **3-(1-Benzofuran-2-yl)-3-oxopropanenitrile**<sup>[1][2]</sup>

Synonyms:

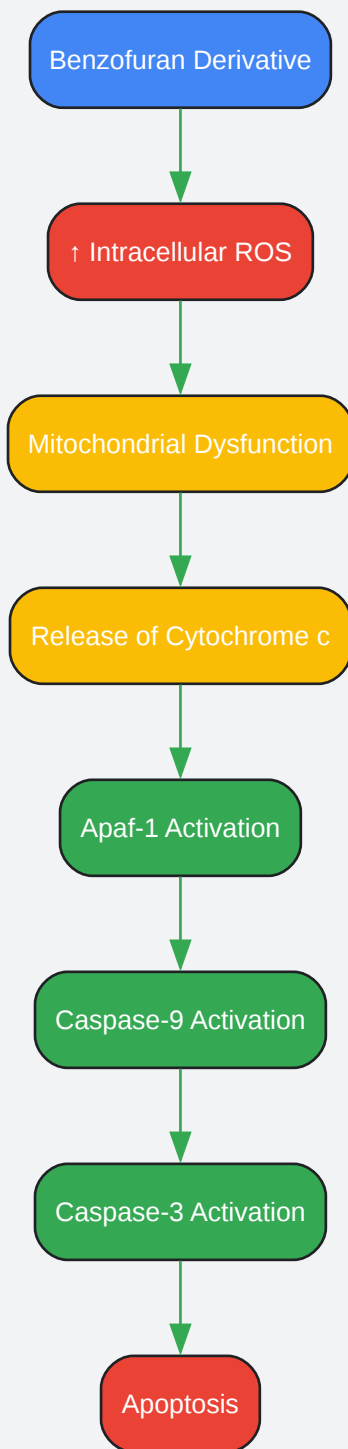
- 2-Cyanoacetylbenzofuran
- $\beta$ -Oxo-2-benzofuranepropanenitrile
- 3-Oxo-3-(benzofuran-2-yl)propanenitrile
- 2-(Cyanoacetyl)benzofuran

Chemical Structure:





## Potential Apoptotic Pathway of Benzofuran Derivatives

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## References

- 1. Selective synthesis of 3-formylbenzofuran and 3-acylbenzofuran using a chalcone rearrangement strategy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 3-(1-BENZOFURAN-2-YL)-3-OXOPROPANENITRILE [chemicalbook.com]
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